

A Comparative Performance Analysis: Reactive Orange 86 vs. Reactive Orange 16

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Reactive orange 86*

Cat. No.: *B1607117*

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In the realm of reactive dyes, both **Reactive Orange 86** (RO86) and Reactive Orange 16 (RO16) find application in the textile industry for dyeing cellulosic fibers. However, a comprehensive, data-driven comparison of their performance, particularly concerning their environmental fate and treatability, reveals a significant disparity in available research. While Reactive Orange 16 has been extensively studied as a model compound in environmental remediation research, quantitative performance data for **Reactive Orange 86** is sparse in publicly accessible literature. This guide provides a detailed analysis of the available performance data for both dyes, highlighting the well-documented characteristics of RO16 and the existing knowledge gaps for RO86.

Physicochemical Properties

A fundamental comparison begins with the basic physicochemical properties of the two dyes.

| Property | Reactive Orange 86 | Reactive Orange 16 |
|-------------------|---|---|
| CAS Number | 83929-91-3[1] | 12225-83-1, 20262-58-2[2] |
| Molecular Formula | C ₂₀ H ₁₆ Cl ₂ N ₁₀ O ₇ S ₂ Na ₂ | C ₂₀ H ₁₇ N ₃ Na ₂ O ₁₁ S ₃ |
| Molecular Weight | Not specified in available results | 617.54 g/mol |
| Class | Azo | Azo |
| Solubility | Water soluble; 150 g/L at 20°C, 180 g/L at 80°C[1] | Soluble in water |
| Application | Dyeing of cellulosic fibers[1] | Dyeing of cotton, viscose, silk, and nylon |

Performance in Environmental Remediation

The performance of these dyes in environmental applications, such as their removal from wastewater, is a critical aspect for researchers and environmental scientists. Extensive data is available for Reactive Orange 16, covering various degradation and adsorption techniques. In contrast, specific experimental data for **Reactive Orange 86** is largely unavailable.

Degradation Studies

Reactive Orange 16 has been the subject of numerous degradation studies, employing a range of advanced oxidation processes (AOPs) and other methods.

| Treatment Method | Catalyst/Conditions | Key Findings |
|----------------------------|--|---|
| Gamma Irradiation | Gamma-ray dose rate of 2.930 kGy/h | 88% degradation of 0.1 mM RO-16 at 2.0 kGy dose; 97.4% degradation with the addition of 4 mM peroxide. The degradation process was more efficient in acidic pH and at lower initial dye concentrations. |
| Photocatalytic Degradation | Ag–AgCl/BiOCl nanocomposites under visible light | 92% degradation was achieved in 90 minutes. [3] |
| Photocatalytic Degradation | CuO/ZnO nanocomposite under UV and sunlight | Complete elimination of 100 mg/l RO16 solution was achieved in 120 minutes under UV light and 100 minutes under sunlight. [4] |
| Biodegradation | Anaerobic reactor with digested sludge | Approximately 85.91% decolorization after seven days of incubation. [5] |

Reactive Orange 86 lacks specific studies on its degradation kinetics and pathways in the available literature. While a study on the photo-Fenton degradation of Reactive Yellow 86 exists, showing an activation energy of 1.50 kJ/mol, it is important to note that this is a different, though structurally related, compound.[\[6\]](#)

Adsorption Studies

The removal of Reactive Orange 16 from aqueous solutions through adsorption onto various materials is well-documented, with detailed isotherm and kinetic data available.

| Adsorbent | Adsorption Capacity (q_max) | Isotherm Model | Kinetic Model |
|--|--|------------------|---------------------|
| Cu(I)-Polyaniline Composite | 392.156 mg/g | Langmuir | Pseudo-second-order |
| Cross-linked Chitosan/Oil Palm Ash Composite Beads | 303.1, 434.8, and 588.2 mg/g at 30, 40, and 50°C, respectively | Freundlich | Pseudo-first-order |
| Nitrogen-Doped Nanoporous Biochar | 173.9 mg/g | Redlich–Peterson | Elovich |

For **Reactive Orange 86**, there is a lack of published studies detailing its adsorption characteristics on different adsorbents.

Toxicity Profile

Both dyes are listed as respiratory and skin sensitizers.[2]

Reactive Orange 86: A Safety Data Sheet (SDS) for a product containing Reactive Yellow 86 (a related dye) indicates a rat oral LD50 of >5000 mg/kg, suggesting low acute oral toxicity.[5] It is also reported to be non-mutagenic.[5] One supplier describes **Reactive Orange 86** as eco-friendly, azo-free, and non-poisonous.[7]

Reactive Orange 16: Studies have shown that RO16 can be cytotoxic to human keratinocyte (HaCaT) and hepatic (HepaRG) cell lines at high concentrations (1000 µg/mL).[8] However, it was not found to be genotoxic in the same study.[8] The dye is also known to cause skin and eye irritation.

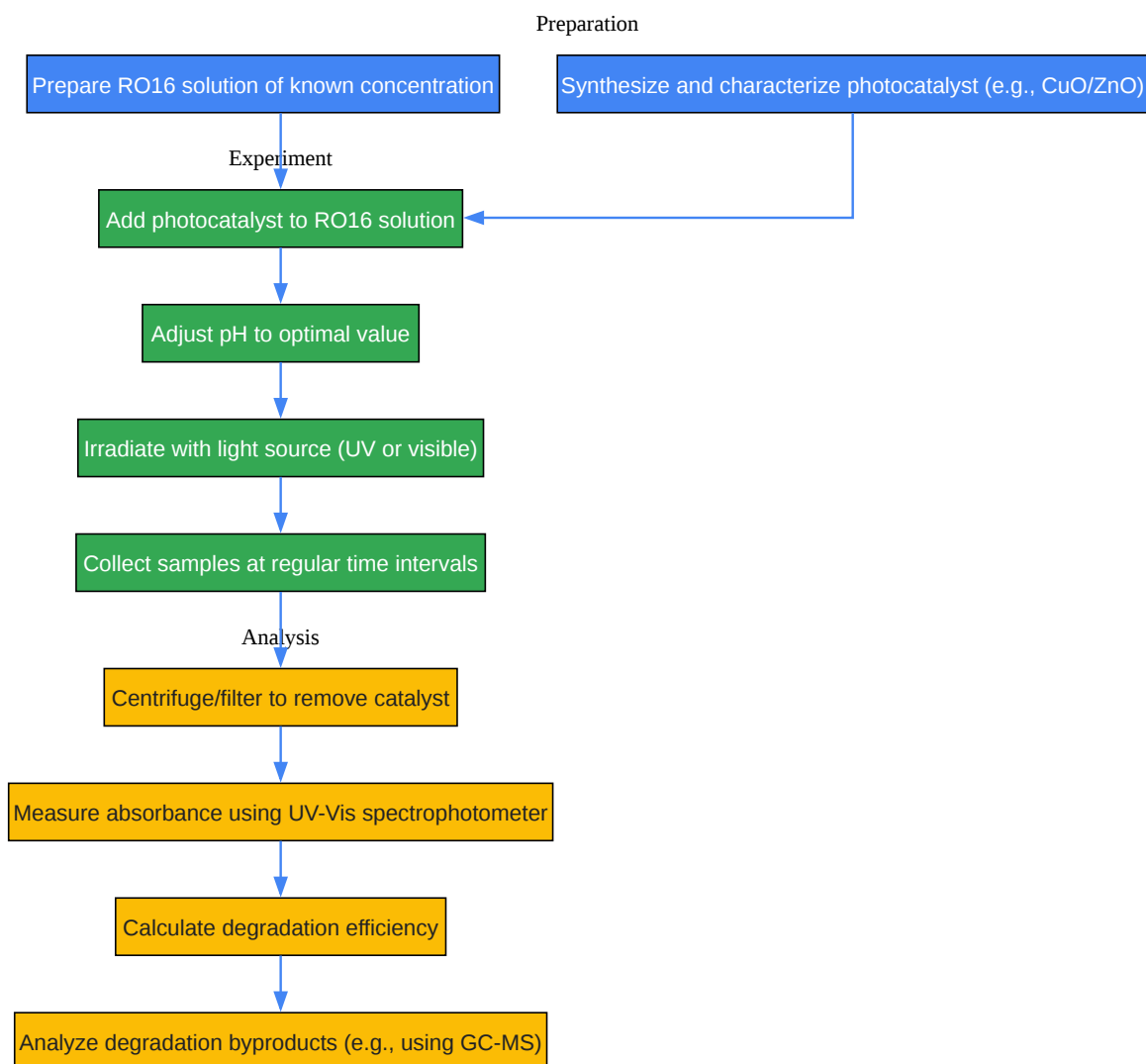
Experimental Protocols

Detailed experimental protocols are available for the various studies conducted on Reactive Orange 16. Below are representative examples for photocatalytic degradation and adsorption studies.

Protocol for Photocatalytic Degradation of Reactive Orange 16

This protocol is a generalized representation based on common practices in the cited literature.

[\[3\]](#)[\[4\]](#)

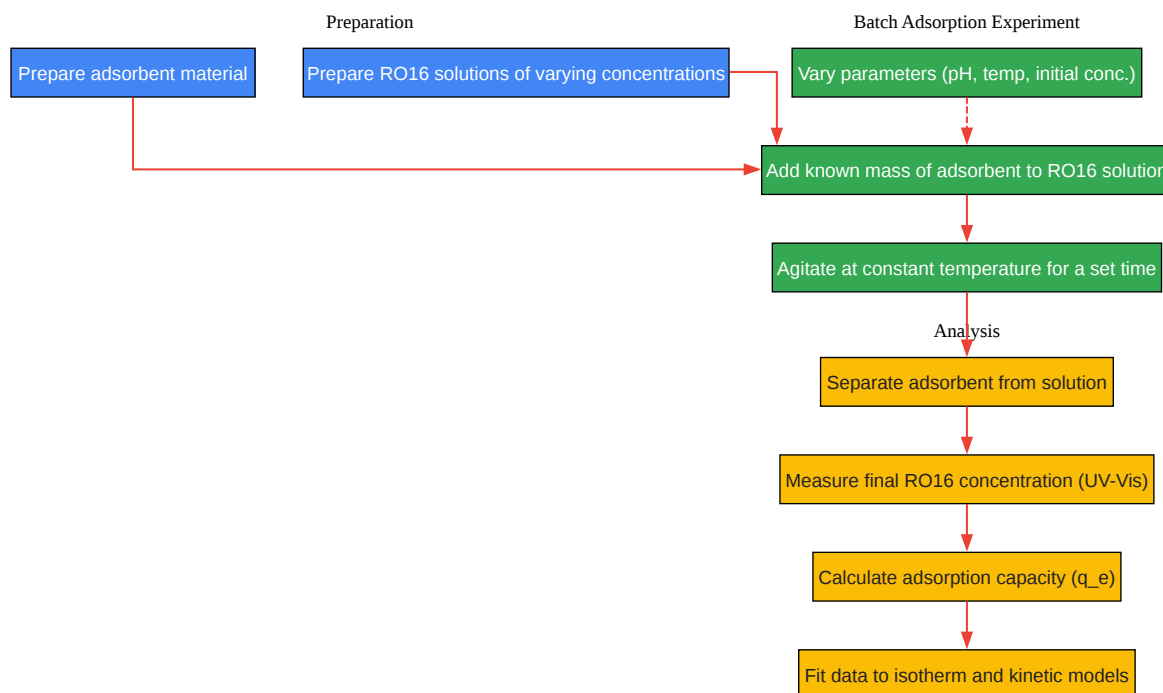


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Caption: Experimental workflow for the photocatalytic degradation of Reactive Orange 16.

Protocol for Adsorption of Reactive Orange 16

This protocol is a generalized representation based on common practices in the cited literature.

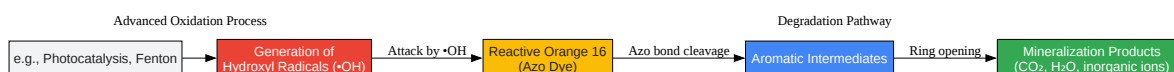


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Caption: Workflow for a batch adsorption study of Reactive Orange 16.

Signaling Pathways and Degradation Mechanisms

The degradation of azo dyes like Reactive Orange 16 typically involves the cleavage of the azo bond ($-N=N-$), which is the primary chromophore. In advanced oxidation processes, this is often initiated by hydroxyl radicals ($\bullet OH$).



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Caption: Simplified pathway for the degradation of an azo dye like RO16 via AOPs.

Conclusion

The comparative analysis of **Reactive Orange 86** and Reactive Orange 16 highlights a significant knowledge gap in the scientific literature. While Reactive Orange 16 is a well-characterized dye in terms of its environmental performance, including detailed degradation and adsorption data, there is a notable lack of equivalent experimental information for **Reactive Orange 86**.

For researchers, scientists, and drug development professionals, Reactive Orange 16 serves as a robust model compound for studying the environmental fate and treatment of reactive azo dyes. The extensive data available for RO16 allows for the development and testing of new remediation technologies.

Conversely, the limited data on **Reactive Orange 86** presents a challenge for a direct performance comparison. While some basic properties and toxicity information are available, the absence of experimental data on its degradation kinetics and adsorption characteristics makes it difficult to assess its environmental impact and treatability relative to RO16. Future research should focus on generating this critical data for **Reactive Orange 86** and other commercially relevant reactive dyes to enable more comprehensive environmental risk assessments and the development of effective treatment strategies.

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- To cite this document: BenchChem. [A Comparative Performance Analysis: Reactive Orange 86 vs. Reactive Orange 16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607117#performance-analysis-of-reactive-orange-86-versus-reactive-orange-16]

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